

L-Cystine-3,3'-13C2: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L-Cystine-3,3'-13C2

Cat. No.: B12403599

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CAS Number: 2483736-13-4

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the isotopically labeled amino acid, **L-Cystine-3,3'-13C2**. This document provides key data, experimental protocols, and visual workflows to facilitate its application in advanced research.

Core Compound Data

L-Cystine-3,3'-13C2 is a stable isotope-labeled version of the dimeric amino acid L-Cystine, where the two carbon atoms at the 3 and 3' positions are replaced with the heavy isotope carbon-13. This labeling makes it an invaluable tool for tracing and quantifying metabolic pathways and protein dynamics without altering the biochemical properties of the molecule.

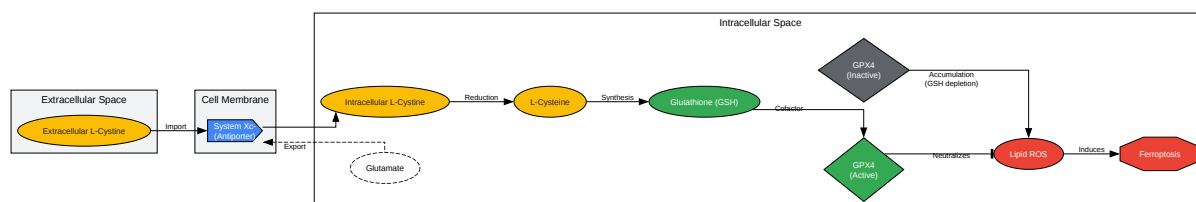
Property	Value	Source(s)
CAS Number	2483736-13-4	[1][2]
Labeled CAS Number	2483736-13-4	[1][2]
Unlabeled CAS Number	56-89-3	[1]
Molecular Formula	C4[13C]2H12N2O4S2	
Molecular Weight	242.28 g/mol	
Chemical Purity	≥98%	
Isotopic Enrichment	≥99% for 13C	
Synonyms	(-)-Cystine-3,3'-13C2, [R-(R,R)]-3,3'-Dithiobis[2-aminopropanoic acid]-3,3'-13C2, Oxidized L-cysteine-3,3'-13C2	
Primary Applications	Biomolecular NMR, Metabolism, Metabolomics, Proteomics, Metabolic Flux Analysis (MFA)	
Storage	Room temperature, protected from light and moisture.	

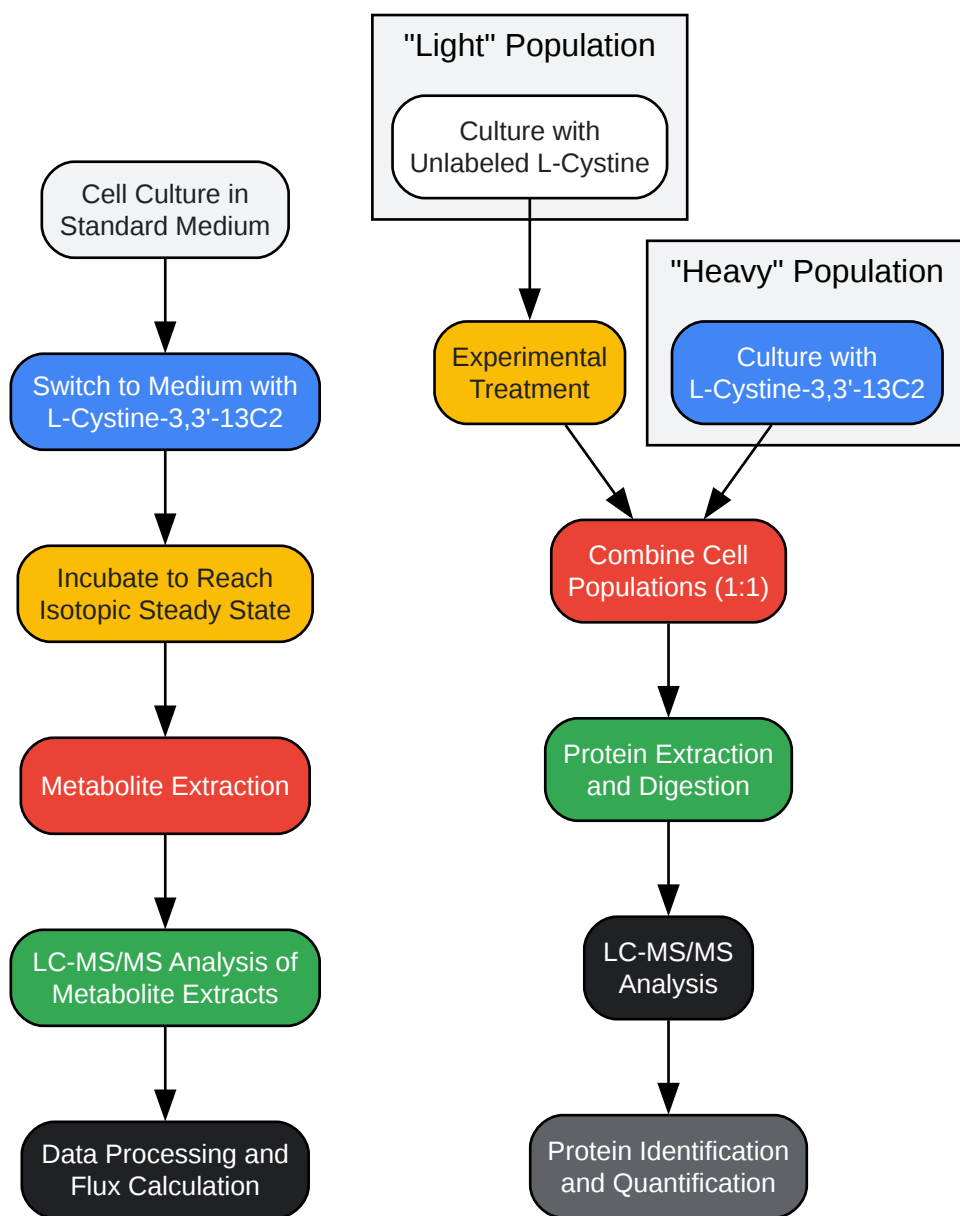
Role in Cellular Metabolism and Signaling

L-Cystine plays a critical role in cellular homeostasis. It is the oxidized, dimeric form of cysteine and a key source of intracellular cysteine, which is a precursor for the synthesis of glutathione (GSH), a major antioxidant. The availability of intracellular cysteine is a rate-limiting factor for GSH synthesis and is crucial for protecting cells from oxidative stress and a form of regulated cell death known as ferroptosis.

Ferroptosis Signaling Pathway

Ferroptosis is an iron-dependent form of programmed cell death characterized by the accumulation of lipid peroxides. The cystine/glutamate antiporter (system Xc-) imports extracellular cystine, which is then reduced to cysteine. Cysteine is subsequently used to synthesize GSH, which is a cofactor for glutathione peroxidase 4 (GPX4), an enzyme that neutralizes lipid peroxides. Inhibition of system Xc- or depletion of cystine leads to GSH depletion, GPX4 inactivation, and the accumulation of lipid reactive oxygen species (ROS), ultimately resulting in ferroptotic cell death.





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References

- 1. L-Cystine (3,3-¹³C₂-¹Ca³, 99%) - Cambridge Isotope Laboratories, CLM-520-0.25 [isotope.com]
- 2. L-Cystine (3,3-¹³C₂-¹Ca³, 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
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